

How to dissolve and prepare AMG 7905 for experiments.

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Application Notes and Protocols for AMG 7905

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and preparation of **AMG 7905**, a potent and selective transient receptor potential vanilloid 1 (TRPV1) antagonist, for both in vitro and in vivo experimental settings.

Product Information and Storage

Proper handling and storage of AMG 7905 are critical to maintain its stability and activity.



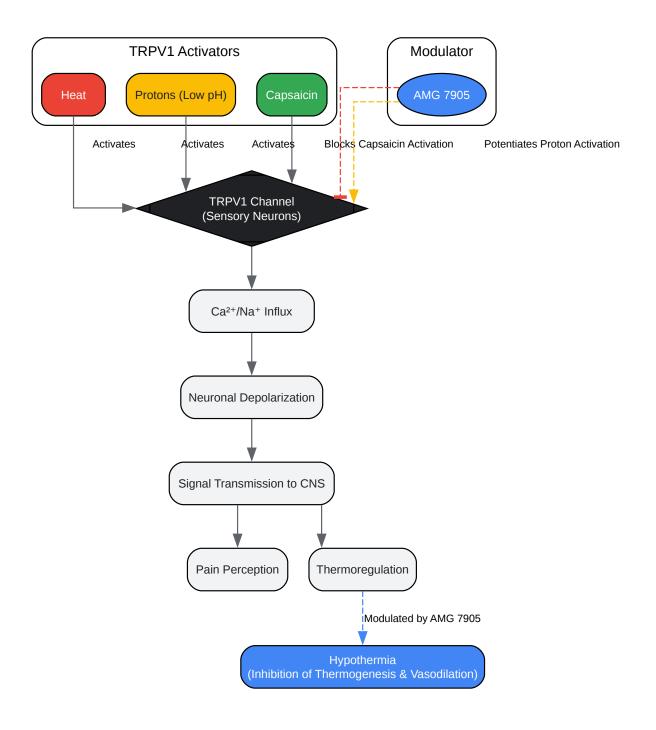
Property	Data	
Chemical Name	N-[6-[2-[(Cyclohexylmethyl)amino]-4- (trifluoromethyl)phenyl]-4-pyrimidinyl]-6- benzothiazolamine	
Molecular Formula	C25H24F3N5S	
Molecular Weight	483.55 g/mol	
CAS Number	1026876-55-0	
Appearance	Light yellow to yellow solid	
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	
Storage (Powder)	Store at -20°C for up to 3 years. Keep dry and protected from light.	
Storage (Stock Solution in DMSO)	Store at -80°C for up to 6 months or at -20°C for up to 1 month. Aliquot to avoid repeated freezethaw cycles.[1]	

Mechanism of Action and Signaling Pathway

AMG 7905 is a unique TRPV1 antagonist that induces hypothermia. Unlike many other TRPV1 antagonists that block all modes of channel activation, **AMG 7905** potentiates TRPV1 channel activation by protons while potently blocking its activation by capsaicin. This specific modulation leads to an inhibition of thermogenesis and promotes vasodilation in the tail skin, resulting in a decrease in body temperature.

The TRPV1 channel is a non-selective cation channel primarily expressed in sensory neurons. It acts as a polymodal integrator of noxious stimuli, including heat (>43°C), acidic conditions (protons), and pungent compounds like capsaicin. Activation of TRPV1 leads to an influx of Ca²⁺ and Na⁺, triggering downstream signaling cascades involved in pain perception and thermoregulation.





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Figure 1. AMG 7905's modulatory effect on the TRPV1 signaling pathway.

Experimental Protocols



In Vitro Preparation of AMG 7905

This protocol outlines the preparation of **AMG 7905** for use in cell-based assays.

Materials:

- AMG 7905 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile, pyrogen-free pipette tips
- Vortex mixer
- Calibrated pipettes

Protocol for Preparing a 10 mM Stock Solution:

- Calculate the required mass of AMG 7905:
 - Molecular Weight (MW) of AMG 7905 = 483.55 g/mol
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (g) = 10 mmol/L * 1 L/1000 mL * 483.55 g/mol * 1 mL = 0.0048355 g = 4.84 mg
- Dissolution:
 - Aseptically weigh out 4.84 mg of AMG 7905 powder and place it in a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex thoroughly until the powder is completely dissolved. A brief sonication in a water bath may aid dissolution if necessary.
- Storage:



- Aliquot the 10 mM stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

Protocol for Preparing Working Solutions for Cell-Based Assays:

It is crucial to maintain a low final concentration of DMSO in the cell culture medium to avoid cytotoxicity. The final DMSO concentration should typically not exceed 0.5%, and ideally be kept at or below 0.1%.

Serial Dilutions:

- Perform serial dilutions of the 10 mM stock solution in DMSO to create intermediate stocks.
- For example, to make a 1 mM intermediate stock, dilute the 10 mM stock 1:10 in DMSO.

Final Dilution in Culture Medium:

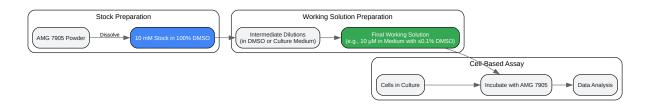
- Dilute the intermediate stock solution directly into the cell culture medium to achieve the desired final concentration of AMG 7905.
- Example: To prepare a 10 μM working solution with a final DMSO concentration of 0.1%:
 - Prepare a 10 mM stock solution in 100% DMSO.
 - Dilute this stock 1:100 in cell culture medium (e.g., 1 μL of 10 mM stock into 999 μL of medium). This results in a 100 μM working solution with 1% DMSO.
 - Further dilute this 1:10 in cell culture medium (e.g., 100 μL of 100 μM solution into 900 μL of medium) to get a final concentration of 10 μM **AMG 7905** and 0.1% DMSO.

Vehicle Control:

 Always include a vehicle control in your experiments. This should be cell culture medium containing the same final concentration of DMSO as the highest concentration used for



the AMG 7905 treatment group.



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Figure 2. Workflow for the preparation of **AMG 7905** for in vitro experiments.

In Vivo Preparation and Administration of AMG 7905

For in vivo studies, **AMG 7905** is typically administered via oral gavage or intraperitoneal (i.p.) injection. Due to its poor aqueous solubility, a suitable vehicle is required.

Materials:

- AMG 7905 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Polyethylene glycol 400 (PEG400)
- Tween 80 (Polysorbate 80)
- Sterile saline (0.9% NaCl) or Phosphate-Buffered Saline (PBS)
- Sterile tubes
- Vortex mixer
- Sonicator (optional)



Recommended Vehicle Formulation:

A commonly used vehicle for hydrophobic compounds for oral or i.p. administration consists of a mixture of solvents and surfactants to ensure a stable solution or suspension.

Component	Percentage (v/v)	Purpose
DMSO	5-10%	Primary solvent
PEG400	30-40%	Co-solvent and solubilizer
Tween 80	5-10%	Surfactant to improve stability
Saline	40-60%	Diluent to final volume

Protocol for Preparing Dosing Solution (Example: 10 mg/kg dose in a 10 mL/kg volume):

- Calculate the required concentration:
 - Dose = 10 mg/kg
 - Dosing volume = 10 mL/kg
 - Concentration = (10 mg/kg) / (10 mL/kg) = 1 mg/mL
- Vehicle Preparation:
 - To prepare 10 mL of the vehicle (e.g., 10% DMSO, 40% PEG400, 5% Tween 80, 45% Saline):
 - 1 mL DMSO
 - 4 mL PEG400
 - 0.5 mL Tween 80
 - 4.5 mL Saline
- Dissolution of AMG 7905:



- Weigh out the required amount of AMG 7905 (e.g., 10 mg for 10 mL of a 1 mg/mL solution).
- Add the DMSO to the AMG 7905 powder and vortex until dissolved.
- Add the PEG400 and vortex thoroughly.
- Add the Tween 80 and vortex to mix.
- Slowly add the saline while vortexing to avoid precipitation. If the solution becomes cloudy, gentle warming or brief sonication may help.
- Administration:
 - Administer the freshly prepared solution to the animals at the calculated volume based on their body weight.
- Vehicle Control Group:
 - A control group of animals should be administered the vehicle alone at the same volume as the drug-treated group.

Disclaimer: This protocol serves as a guideline. The optimal vehicle and concentration may vary depending on the specific experimental conditions and animal model. It is recommended to perform a small pilot study to ensure the stability and tolerability of the formulation. Always adhere to institutional guidelines for animal care and use.

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References

- 1. medchemexpress.com [medchemexpress.com]
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